Navigating the Research Landscape of Substituted Cyclopentylamines: A Comparative Meta-Analysis

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Compound of Interest

Compound Name:	*1-(2,5-Dichlorophenyl)cyclopentan-1-amine*
CAS No.:	*1176017-02-9*
Cat. No.:	*B1529242*

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This guide provides a comprehensive meta-analysis of the available research on **1-(2,5-Dichlorophenyl)cyclopentan-1-amine** and its structural analogs. Due to the limited direct experimental data on the title compound, this analysis extends to closely related substituted cyclopentylamine and dichlorophenyl derivatives to forecast potential biological activities and guide future research directions. We will delve into the known synthesis methodologies, comparative biological activities of related structures, and propose experimental workflows for the comprehensive evaluation of this novel molecule.

Introduction: The Significance of the 1-Arylcyclopentan-1-amine Scaffold

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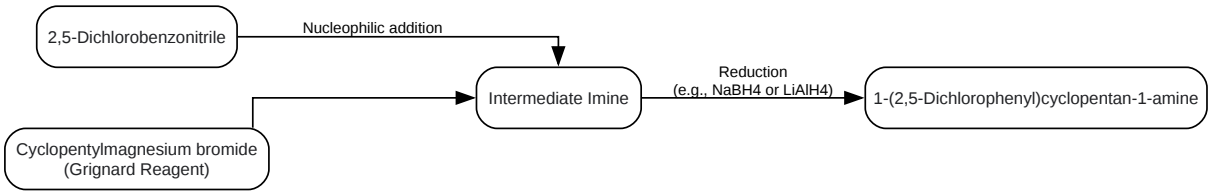
The 1-arylcyclopentan-1-amine moiety is a key pharmacophore found in a variety of biologically active compounds. The cyclopentyl ring offers a rigid scaffold that can orient the aromatic and amine functionalities in a specific three-dimensional arrangement, crucial for receptor binding. The substitution pattern on the phenyl ring and modifications of the amine group can significantly modulate the pharmacological profile, leading to a diverse range of activities. Our focus, **1-(2,5-Dichlorophenyl)cyclopentan-1-amine**, combines these features with the electron-withdrawing and lipophilic characteristics of the dichlorophenyl group, suggesting a potential for unique interactions with biological targets.

Synthetic Strategies: Accessing the Target Scaffold

While a specific synthesis for **1-(2,5-Dichlorophenyl)cyclopentan-1-amine** is not extensively reported in publicly available literature, its synthesis can be logically deduced from established methodologies for related compounds. The primary routes involve the formation of the carbon-nitrogen bond at the tertiary carbon of the cyclopentyl ring.

Proposed Synthetic Workflow

A plausible and efficient synthetic route would likely involve a multi-step process beginning with commercially available starting materials.



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Caption: Proposed synthetic pathway to **1-(2,5-Dichlorophenyl)cyclopentan-1-amine**.

Experimental Protocol: Synthesis of **1-(2,5-Dichlorophenyl)cyclopentan-1-amine**

- Grignard Reaction: To a solution of 2,5-dichlorobenzonitrile in anhydrous diethyl ether, add a solution of cyclopentylmagnesium bromide in diethyl ether dropwise at 0 °C under an inert atmosphere.

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- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 12-18 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Hydrolysis: Upon completion, carefully quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extraction: Extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude intermediate imine.
- Reduction: Dissolve the crude imine in methanol and cool to 0 °C. Add sodium borohydride portion-wise.
- Work-up and Purification: After the reaction is complete (monitored by TLC), quench with water and extract the product with ethyl acetate. The combined organic layers are washed, dried, and concentrated. The final product can be purified by column chromatography on silica gel.

This proposed synthesis is a standard, robust method for creating tertiary amines from nitriles and Grignard reagents, offering a high probability of success.

Comparative Biological Activity: Insights from Structural Analogs

Direct biological data for **1-(2,5-Dichlorophenyl)cyclopentan-1-amine** is scarce. However, by examining structurally similar molecules, we can infer its potential pharmacological profile. The key structural components to consider are the cyclopentylamine core and the dichlorophenyl moiety.

Table 1: Comparative Biological Activities of Structurally Related Compounds

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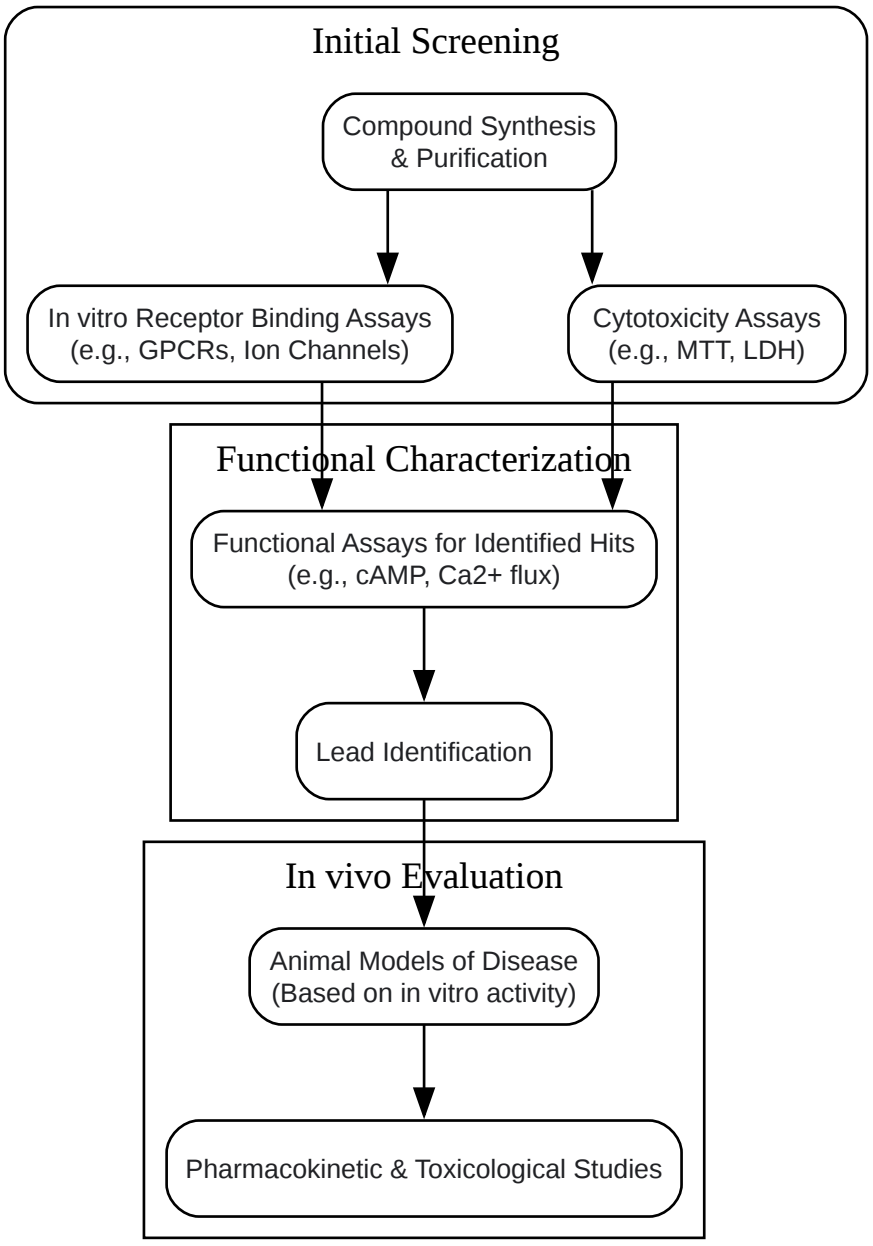
Compound Name	Structure	Key Biological Activity	Reference
Cyclopentamine	N-Methyl-1-cyclopentylpropan-2-amine	Sympathomimetic, Vasoconstrictor	[1]
Dizocilpine (MK-801)	(+)-5-methyl-10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5,10-imine	NMDA receptor antagonist, Anticonvulsant, Anesthetic	[2]
[7-(2,6-dichlorophenyl)-5-methylbenzo[1][3][4]triazin-3-yl]-[4-(2-pyrrolidin-1-ylethoxy)phenyl]amine	A complex dichlorophenyl-containing amine	Src kinase inhibitor, Anti-tumor activity	[5]
Rimonabant Analogs	1-(2,4-Dichlorophenyl)-...	Cannabinoid receptor 1 (CB1) inverse agonists, Anti-inflammatory	[3]

The data from these analogs suggests that the introduction of a dichlorophenyl group can confer a wide range of potent biological activities, from CNS effects to anti-cancer and anti-inflammatory properties. The cyclopentylamine scaffold, as seen in cyclopentamine, can interact with aminergic systems. Therefore, it is plausible that **1-(2,5-Dichlorophenyl)cyclopentan-1-amine** could exhibit activity as a modulator of neurotransmitter receptors or other signaling pathways.

Proposed Experimental Workflow for Biological Characterization

To elucidate the biological activity of **1-(2,5-Dichlorophenyl)cyclopentan-1-amine**, a systematic screening approach is recommended.

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